

analytical method for industrial hygiene using 2,3,5-Trimethylphenol-D11

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Compound of Interest

Compound Name: 2,3,5-Trimethylphenol-D11

Cat. No.: B1477892

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Application Note:

Quantitative Analysis of Phenol and Cresol Isomers in Workplace Air using 2,3,5-Trimethylphenol-D11 as an Internal Standard by Gas Chromatography-Mass Spectrometry

Introduction

Phenol and cresols are volatile organic compounds extensively used in various industrial processes, including the manufacturing of phenolic resins, plastics, disinfectants, and pharmaceuticals. Due to their toxicity, monitoring workplace exposure to these compounds is crucial for ensuring occupational safety and health.[1][2] This application note describes a robust and sensitive analytical method for the simultaneous quantification of phenol, o-cresol, m-cresol, and p-cresol in industrial hygiene air samples. The method utilizes solid-phase sorbent tube sampling followed by solvent desorption and analysis using Gas Chromatography-Mass Spectrometry (GC-MS). To ensure high accuracy and precision, **2,3,5-Trimethylphenol-D11** is employed as an internal standard to correct for variations in sample preparation and instrument response.[3] This method is adapted from established methodologies such as NIOSH Method 2546 and OSHA Method 32, providing a reliable approach for assessing occupational exposure to these phenolic compounds.[4][5][6]

Principle

A known volume of air is drawn through a solid sorbent tube to trap the phenolic compounds. The collected analytes are then desorbed with a suitable solvent, and a known amount of the internal standard, **2,3,5-Trimethylphenol-D11**, is added. The extract is analyzed by GC-MS. Quantification is based on the ratio of the peak area of the analyte to the peak area of the internal standard, which allows for accurate determination of the analyte concentration by compensating for potential sample loss during preparation and injection variability.

Data Presentation

The following table summarizes the expected quantitative performance data for the analytical method. These values are representative and may vary depending on the specific instrumentation and laboratory conditions.

Parameter	Phenol	o-Cresol	m-Cresol	p-Cresol
Retention Time (min)	10.2	11.5	11.8	12.1
Internal Standard RT (min)	{13.5 (2,3,5-Trimethylphenol-D11)}			
Limit of Detection (LOD)	2 µ g/sample	2 µ g/sample	2 µ g/sample	2 µ g/sample
Limit of Quantification (LOQ)	7 µ g/sample	7 µ g/sample	7 µ g/sample	7 µ g/sample
Linear Range	10 - 800 µ g/sample	10 - 800 µ g/sample	10 - 800 µ g/sample	10 - 800 µ g/sample
Recovery (%)	98.5	99.1	98.8	99.3
Precision (RSD%)	< 5	< 5	< 5	< 5
Primary Quant Ion (m/z)	94	108	108	108
Qualifier Ion 1 (m/z)	65	77	77	77
Qualifier Ion 2 (m/z)	66	107	107	107
Internal Standard Ion (m/z)	147 (Quant)	132 (Qual)		

Experimental Protocols

1. Sample Collection

- Sampler: Use a glass tube (11 cm long, 6-mm OD, 4-mm ID) containing two sections of 20/40 mesh XAD-7 resin (front = 100 mg, back = 50 mg) separated by a 2-mm portion of

silanized glass wool.[\[5\]](#)[\[6\]](#)

- Pump and Calibration: Calibrate a personal sampling pump with a representative sampler in line to a flow rate between 0.01 and 0.1 L/min.[\[5\]](#)
- Sampling: Break the ends of the sampler immediately before sampling. Attach the sampler to the personal sampling pump with flexible tubing. Sample for a total sample size of 5 to 24 liters.[\[5\]](#)
- Post-Sampling: After sampling, cap the samplers with plastic caps and transport them to the laboratory.[\[5\]](#)

2. Sample Preparation

- Desorption:
 - Carefully break open the sorbent tube and transfer the front and back sections of the XAD-7 resin to separate 2-mL autosampler vials.
 - Add 1.0 mL of methanol to each vial.
 - Spike each vial with a known amount of **2,3,5-Trimethylphenol-D11** internal standard solution (e.g., 10 µL of a 100 µg/mL solution).
 - Cap the vials and sonicate for 15 minutes to ensure complete desorption of the analytes.
[\[5\]](#)
- Calibration Standards:
 - Prepare a series of calibration standards by spiking known amounts of phenol, o-cresol, m-cresol, and p-cresol into 1.0 mL of methanol in separate autosampler vials.
 - Add the same amount of **2,3,5-Trimethylphenol-D11** internal standard to each calibration standard as was added to the samples.

3. GC-MS Analysis

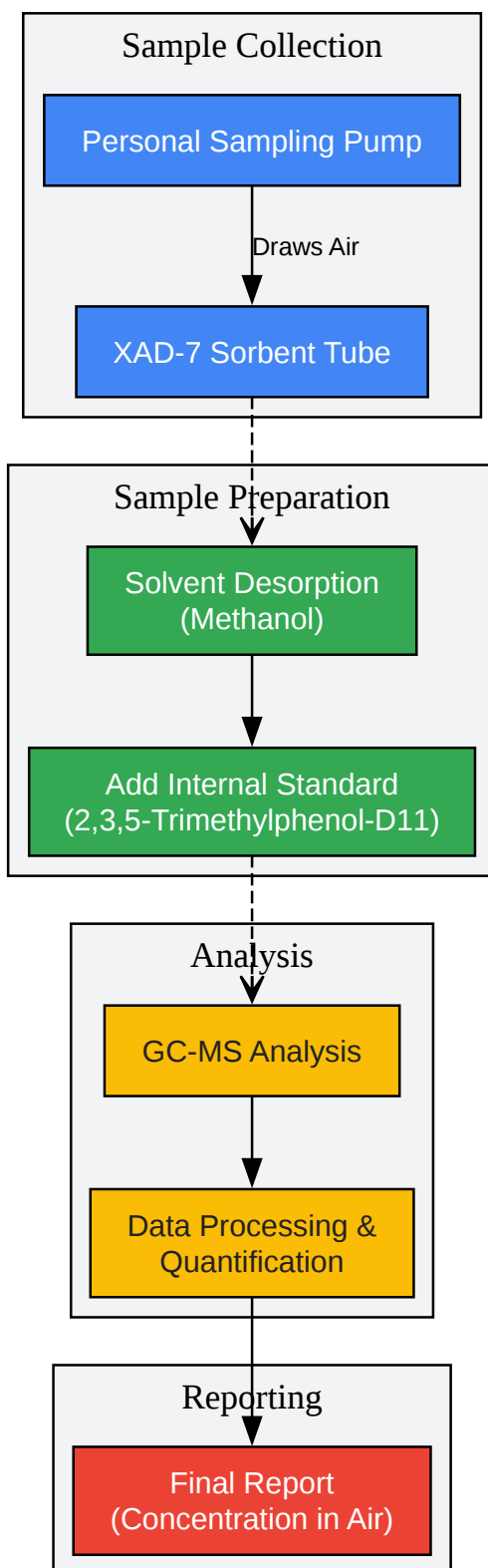
- Instrumentation: A gas chromatograph equipped with a mass selective detector is used for the analysis.
- GC Conditions:
 - Column: Stabilwax-DA fused silica capillary column (30 m x 0.32 mm ID, 0.25- μ m film thickness) or equivalent.^[5]
 - Injection: 1 μ L of the extract is injected in splitless mode.
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 10°C/min to 220°C.
 - Final hold: 5 minutes at 220°C.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Transfer Line Temperature: 230°C.
 - Ion Source Temperature: 230°C.

4. Quality Control

- Blanks: Analyze field blanks and media blanks along with the samples to check for contamination.
- Spikes: Analyze laboratory control samples (spiked media blanks) to assess method accuracy and precision.

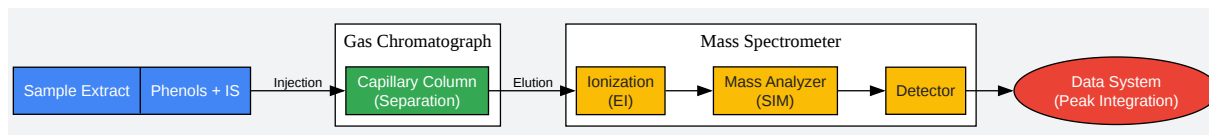
- Continuing Calibration Verification: Analyze a mid-level calibration standard periodically throughout the analytical run to ensure instrument stability.

Visualizations



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Caption: Experimental workflow for the analysis of phenols in industrial hygiene samples.



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Caption: Logical flow of the Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

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